

4-Fluoro-3-nitrophenylacetic acid: A Technical Safety and Hazard Guide

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Compound of Interest

Compound Name: 4-Fluoro-3-nitrophenylacetic acid

Cat. No.: B067054

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **4-Fluoro-3-nitrophenylacetic acid** (CAS No. 192508-36-4). The information is compiled to assist researchers, scientists, and drug development professionals in handling this compound safely and responsibly in a laboratory or industrial setting.

GHS Hazard Identification and Classification

4-Fluoro-3-nitrophenylacetic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to ingestion, skin and eye contact, and respiratory irritation.

GHS Pictograms and Signal Word

Pictogram	Signal Word
 alt text	Warning

GHS Hazard Statements

The following table summarizes the GHS hazard statements associated with **4-Fluoro-3-nitrophenylacetic acid**.

Code	Hazard Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

GHS Precautionary Statements

A comprehensive list of precautionary statements is provided to ensure safe handling and emergency response.

Code	Precautionary Statement
P101	If medical advice is needed, have product container or label at hand.
P260	Do not breathe dust/fume/gas/mist/vapours/spray.
P264	Wash hands thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing and eye/face protection.
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
P303+P3	

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